

Application Notes and Protocols for UNC2541

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Compound of Interest

Compound Name: **UNC2541**
Cat. No.: **B611580**

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Introduction

UNC2541 is a potent and specific inhibitor of Mer tyrosine kinase (MerTK), a member of the TAM (Tyro3, Axl, MerTK) family of receptor tyrosine kinases.^{[1][2][3][4]} It functions by binding to the ATP pocket of MerTK, exhibiting high selectivity over other TAM family members, Axl and Tyro3.^{[1][5]} The inhibition of MerTK by **UNC2541** disrupts downstream signaling pathways that regulate critical cellular processes such as efferocytosis (the clearance of apoptotic cells), inflammation, cell survival, and proliferation.^{[4][6]} These characteristics make **UNC2541** a valuable pharmacological tool for researchers studying TAM receptor biology and its implications in oncology and immunology.

These application notes provide detailed information on the solubility, preparation, and storage of **UNC2541**, along with example protocols for its use in experimental settings.

Chemical and Physical Properties

UNC2541 is a macrocyclic pyrimidine with the following properties:

Property	Value
Molecular Formula	C ₂₄ H ₃₄ FN ₇ O ₂
Molecular Weight	471.57 g/mol ^{[5][7][8][9]}
CAS Number	1612782-86-1 ^{[5][7][8][9]}

Solubility and Stock Solution Preparation

The solubility of **UNC2541** is critical for its effective use in in vitro and in vivo experiments. It is practically insoluble in aqueous solutions.

Solubility Data

Solvent	Concentration (mg/mL)	Concentration (mM)	Notes
DMSO	10 mg/mL	21.21 mM	Requires sonication and warming to 60°C to fully dissolve. [1] [5] [9]
94 mg/mL	199.33 mM	Maximum solubility in fresh, anhydrous DMSO. Hygroscopic DMSO can significantly reduce solubility. [7]	
Water	Insoluble	Insoluble	
Ethanol	Insoluble	Insoluble	

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol outlines the preparation of a 10 mM stock solution, a common starting concentration for cell-based assays.

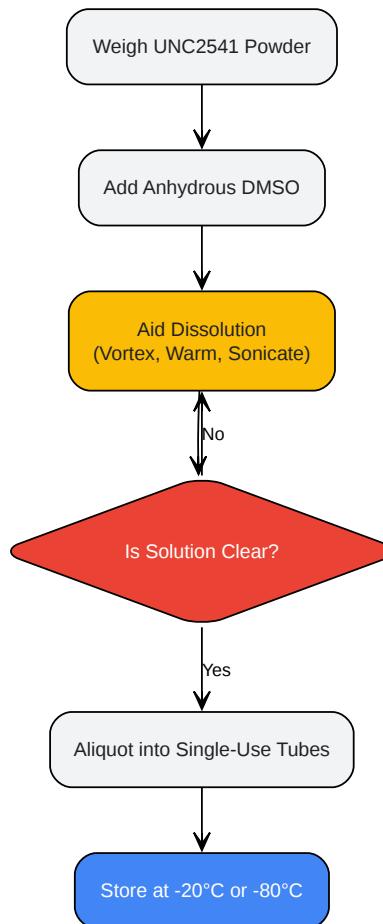
Materials:

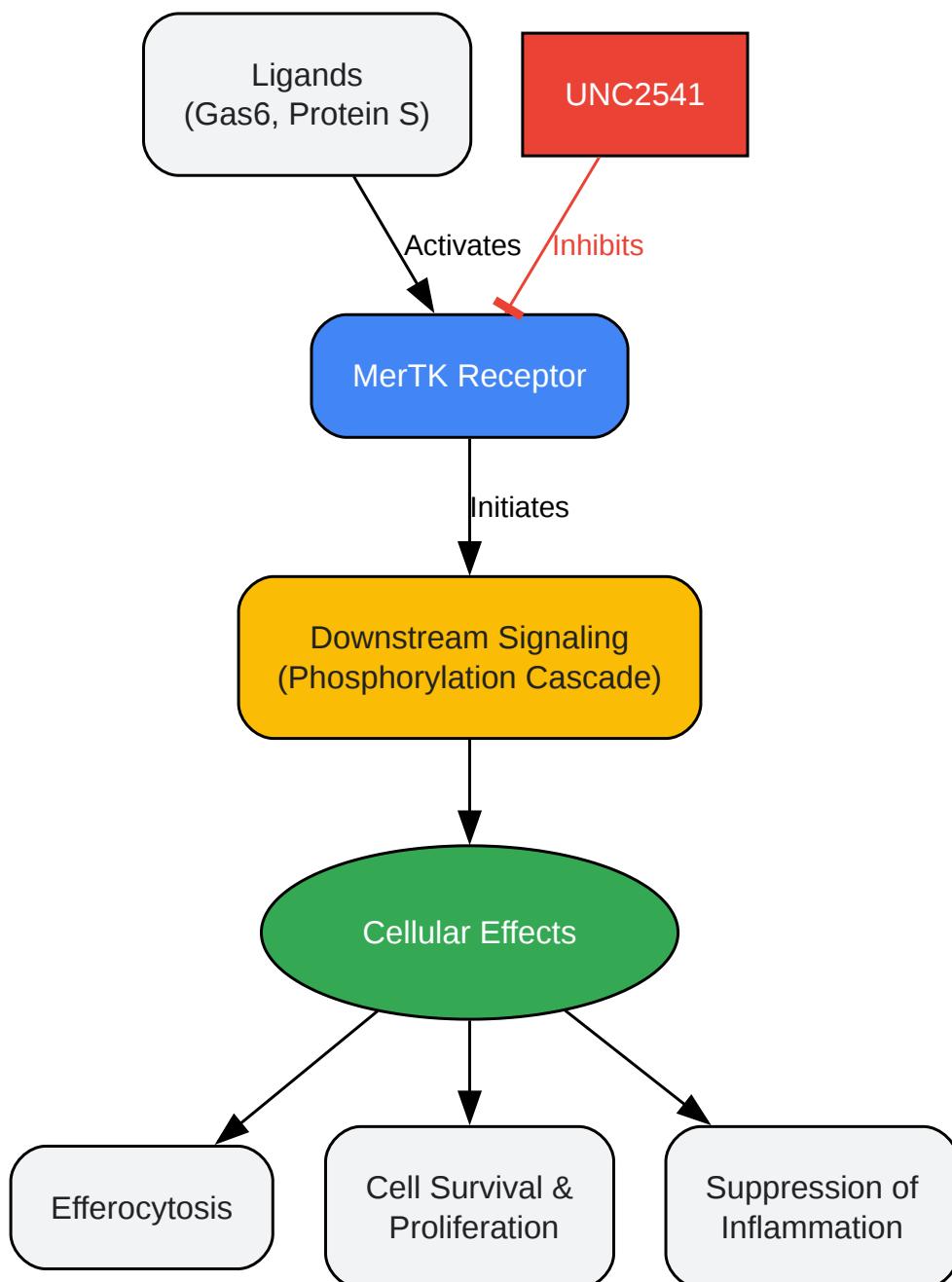
- **UNC2541** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

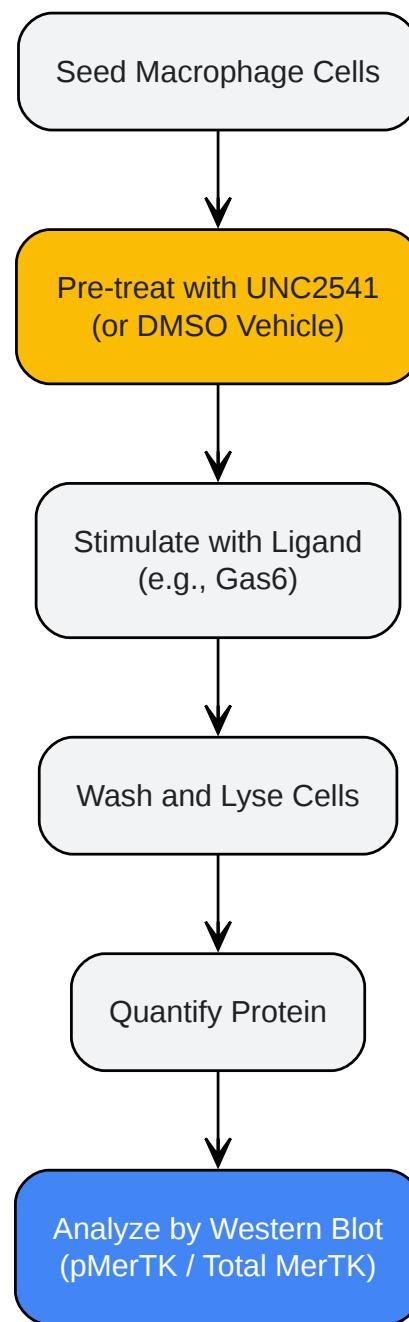
- Vortex mixer
- Water bath or heat block set to 37°C-60°C
- Sonicator bath

Procedure:

- Weighing: Accurately weigh the desired amount of **UNC2541** powder. For example, to make 1 mL of a 10 mM solution, weigh out 4.72 mg of **UNC2541**.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the **UNC2541** powder.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - To aid dissolution, gently warm the tube in a water bath (37°C is often sufficient, but heating up to 60°C may be required).[5][9]
 - Alternate warming with periods of vortexing and sonication until the powder is completely dissolved and the solution is clear.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile tubes.[1][5][8]
- Storage: Store the aliquots as recommended in the storage section below.







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